

# Application Note and Protocol: Preparation of Tyrphostin AG30 Stock Solution

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tyrphostin AG30

Cat. No.: B1664423

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## Abstract

This document provides a detailed protocol for the preparation of a stock solution of **Tyrphostin AG30** from its powdered form. **Tyrphostin AG30** is a potent and selective inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase, playing a crucial role in cell signaling research and drug development.<sup>[1][2]</sup> Adherence to this protocol will ensure the accurate and consistent preparation of **Tyrphostin AG30** for experimental use.

## Introduction

**Tyrphostin AG30** is a widely used small molecule inhibitor in cell biology and cancer research. It selectively targets the EGFR, a key receptor tyrosine kinase involved in regulating cell proliferation, differentiation, and survival.<sup>[1][3]</sup> Dysregulation of EGFR signaling is implicated in various cancers, making inhibitors like **Tyrphostin AG30** valuable tools for studying these pathways and for preliminary drug discovery investigations. Accurate preparation of a stable, concentrated stock solution is the first critical step for reliable in vitro and in vivo experimentation. This protocol outlines the necessary steps and materials for solubilizing **Tyrphostin AG30** powder to create a stock solution suitable for further dilution to working concentrations.

## Chemical and Physical Properties

A summary of the key properties of **Tyrphostin AG30** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	205.17 g/mol	[1][4]
Chemical Formula	C10H7NO4	[1][4]
CAS Number	122520-79-0	[1][5]
Appearance	Light yellow to yellow solid	[1][6]
Purity	>98.50%	[4]

## Solubility and Storage

Proper solvent selection and storage conditions are critical for maintaining the stability and activity of the **Tyrphostin AG30** stock solution.

Solvent	Solubility	Notes
DMSO	41 mg/mL (199.83 mM) to 125 mg/mL (609.25 mM)	Use fresh, anhydrous (hygroscopic) DMSO.[1][2][3] Ultrasonic treatment may be required to fully dissolve the compound.[1][6]
Ethanol	3 mg/mL	[2]
Water	Insoluble	[2]

### Storage Conditions:

- Powder: Store at -20°C for up to 3 years.[1]
- Stock Solution in DMSO:
  - Store at -80°C for up to 6 months.[1]

- Store at -20°C for up to 1 month.[\[1\]](#)
- It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#)

## Experimental Protocol: Preparation of a 10 mM Tyrphostin AG30 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tyrphostin AG30** in DMSO.

### Materials and Equipment:

- **Tyrphostin AG30** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- (Optional) Ultrasonic water bath

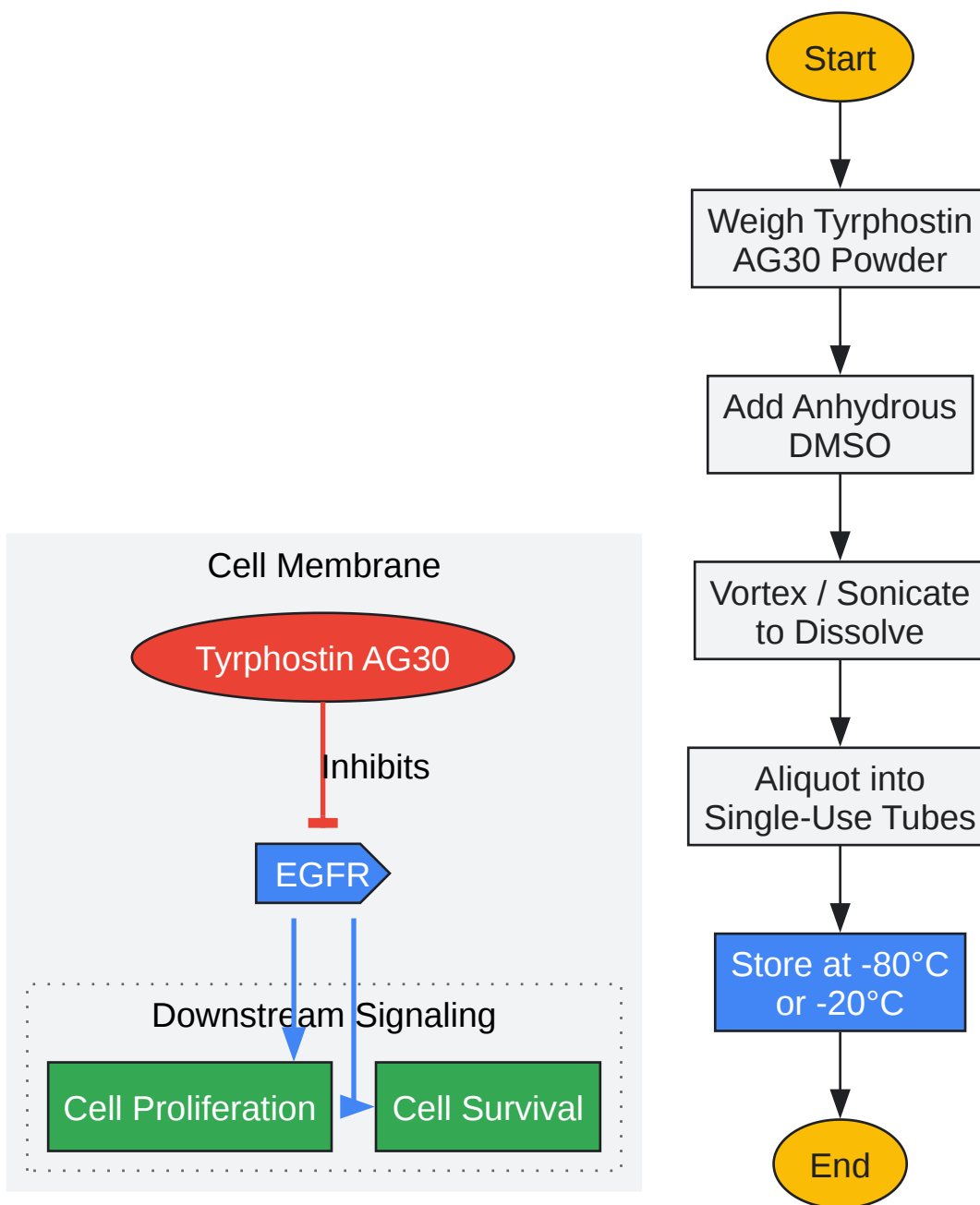
### Procedure:

- Preparation: Bring the **Tyrphostin AG30** powder and anhydrous DMSO to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Tyrphostin AG30** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.05 mg of **Tyrphostin AG30**.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 205.17 \text{ g/mol} / 1000 = 2.0517 \text{ mg}$
- Solubilization: Add the appropriate volume of anhydrous DMSO to the weighed **Tyrphostin AG30** powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution until the powder is completely dissolved. If necessary, use an ultrasonic water bath to aid dissolution.<sup>[1][6]</sup> Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or amber glass vials. This will minimize the number of freeze-thaw cycles and protect the compound from light.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).<sup>[1]</sup>

## Diagrams

### Tyrphostin AG30 Signaling Pathway Inhibition



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